# Application Note: High-Resolution Mass Spectrometry for the Identification of (-)-Oxychlordane

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *Oxychlordane, (-)-* |
| *CAS No.:* | *155681-23-5* |
| *Cat. No.:* | *B3419763* |

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## Introduction

Oxychlordane is a persistent and bioaccumulative metabolite of the organochlorine pesticide chlordane. Due to its potential toxicity and persistence in the environment and biological systems, sensitive and specific analytical methods are required for its identification and quantification. As Oxychlordane is a chiral compound, enantioselective analysis is crucial to understand its metabolic fate and toxicological effects. This application note describes a detailed protocol for the identification of the (-)-enantiomer of Oxychlordane using High-Resolution Mass Spectrometry (HRMS) coupled with chiral Gas Chromatography (GC).

Oxychlordane is formed in vivo from its parent compounds, cis- and trans-chlordane, through metabolic processes primarily mediated by cytochrome P450 enzymes in the liver. The metabolic conversion involves an epoxidation step. Understanding this pathway is essential for toxicological and metabolic studies.

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# Experimental Protocols

## Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

This protocol is suitable for the extraction of Oxychlordane from biological matrices such as tissue, serum, or milk.

Materials:

- Homogenized biological sample (e.g., 10 g of tissue, 10 mL of serum or milk)
- Acetonitrile (ACN)
- Magnesium sulfate ($MgSO_4$), anhydrous
- Sodium chloride (NaCl)
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) sorbent and $MgSO_4$
- Centrifuge capable of 4000 x g
- Vortex mixer

Procedure:

- Place 10 g (or 10 mL) of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of ACN to the tube.
- Cap the tube and vortex vigorously for 1 minute to ensure thorough mixing and initial extraction.
- Add 4 g of anhydrous $MgSO_4$ and 1 g of NaCl to the tube.
- Immediately cap and vortex for 1 minute to prevent the agglomeration of salts.
- Centrifuge the tube at 4000 x g for 5 minutes.

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- Transfer the upper ACN layer (supernatant) to a d-SPE tube containing PSA and $MgSO_4$.
- Vortex the d-SPE tube for 30 seconds.
- Centrifuge at 4000 x g for 5 minutes.
- The resulting supernatant is ready for GC-HRMS analysis. An evaporation and reconstitution step in a suitable solvent (e.g., hexane) may be necessary to concentrate the sample and ensure compatibility with the GC system.

## Chiral Gas Chromatography-High-Resolution Mass Spectrometry (GC-HRMS) Analysis

Instrumentation:

- Gas Chromatograph (GC) equipped with a chiral capillary column.
- High-Resolution Mass Spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) capable of a resolution of at least 60,000 FWHM.

GC Conditions:

- Chiral Column: A derivatized cyclodextrin-based column is recommended for the enantioselective separation of organochlorine pesticides. A common choice is a (2,3-di-O-methyl-6-O-tert-butyldimethylsilyl)-β-cyclodextrin stationary phase.
- Injector: Splitless mode, 250 °C.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp 1: 10 °C/min to 200 °C.
  - Ramp 2: 5 °C/min to 280 °C, hold for 10 minutes.

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HRMS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Resolution: 60,000 FWHM.
- Scan Range: m/z 50-500.
- Acquisition Mode: Full scan for identification and confirmation of accurate mass. Product ion scans (tandem MS) for fragmentation analysis.
- Precursor Ion for MS/MS: $[M+H]^+$ at m/z 421.8443 (calculated for $C_{10}H_5Cl_8O$).
- Collision Energy: Optimized for fragmentation, typically in the range of 20-40 eV.

## Data Presentation

Quantitative data for the analysis of (-)-Oxychlordane should be presented in a clear and structured format to allow for easy interpretation and comparison.

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| Parameter | Value | Reference/Notes |
|---|---|---|
| Chemical Formula | $C_{10}H_4Cl_8O$ | |
| Molecular Weight | 423.76 g/mol | |
| Exact Mass | 423.7711 Da | |
| Precursor Ion $(M+H)^+$ | m/z 421.8443 | Based on APGC-MS/MS data.[1] |
| Key Diagnostic Product Ion | m/z 151 | Based on APGC-MS/MS data.[1] |
| Mass Accuracy | < 5 ppm | A standard requirement for confident identification in HRMS. |
| Limit of Detection (LOD) | 0.5 - 2.0 µg/kg | Estimated based on similar organochlorine pesticide analyses by GC-MS.[1][2] |
| Limit of Quantification (LOQ) | 1.5 - 6.0 µg/kg | Estimated based on similar organochlorine pesticide analyses by GC-MS.[1][2] |

# Mandatory Visualizations

## Metabolic Pathway of Chlordane to Oxychlordane

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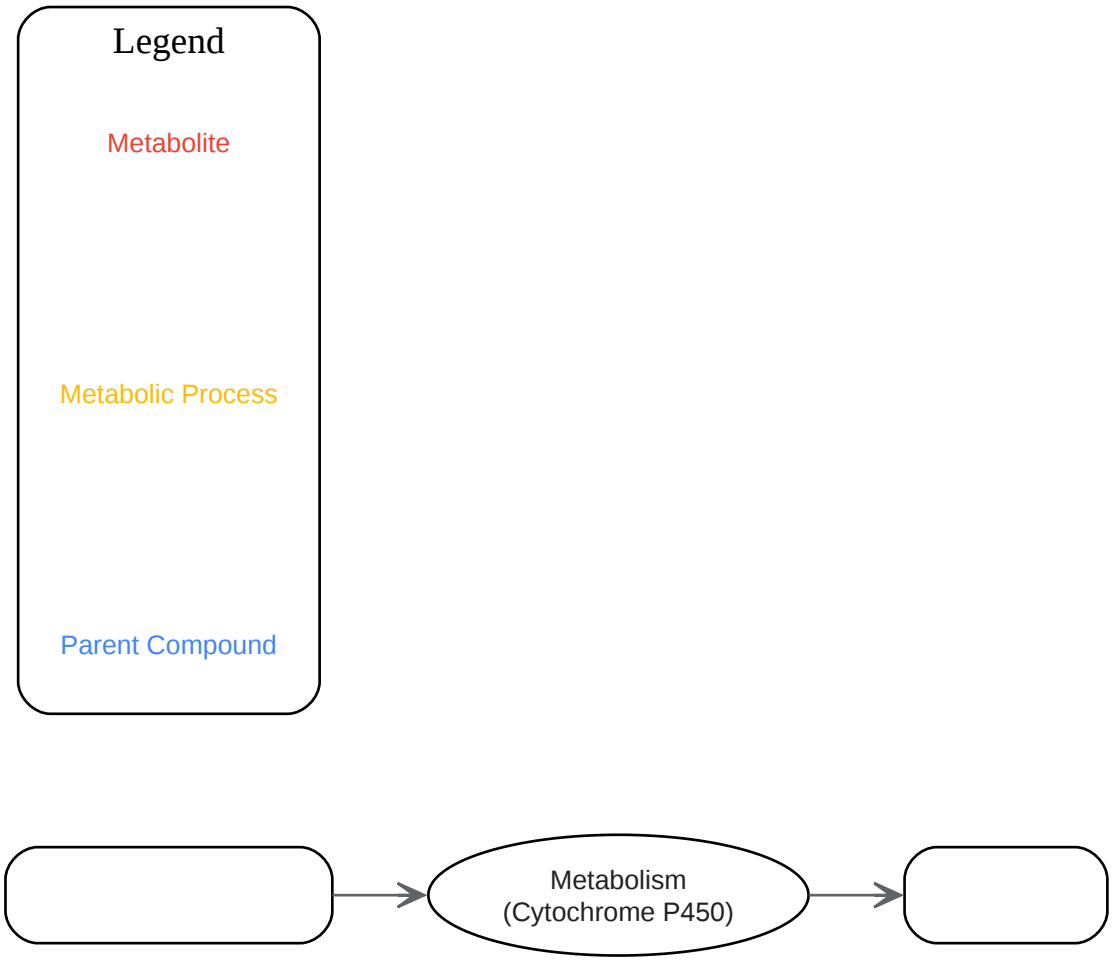


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Caption: Metabolic conversion of Chlordane to Oxychlordane.

## Experimental Workflow for (-)-Oxychlordane Identification

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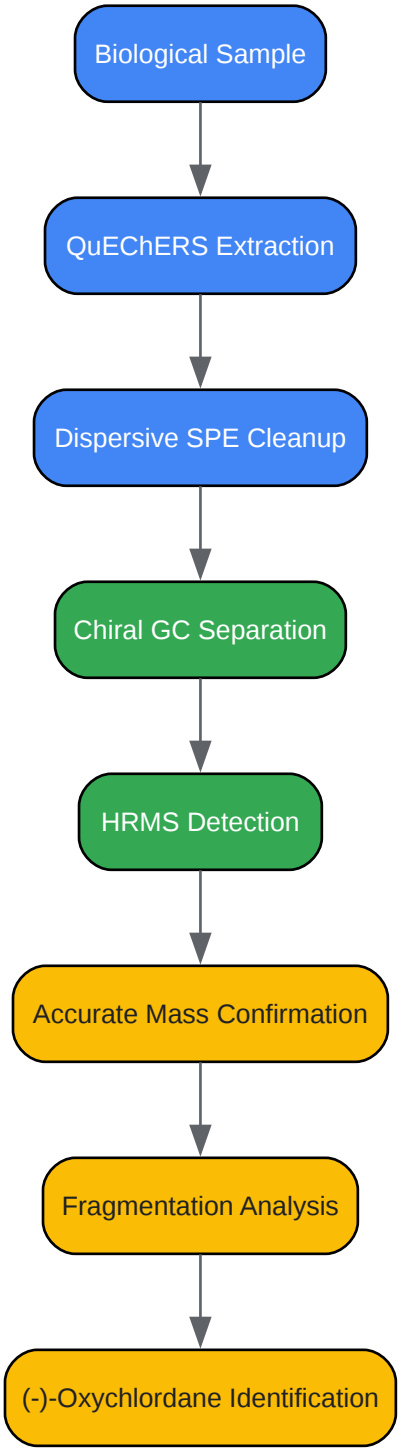


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Caption: Workflow for the identification of (-)-Oxychlordane.

## Conclusion

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The described methodology provides a robust and sensitive approach for the enantioselective identification of (-)-Oxychlordane in complex biological matrices. The combination of QuEChERS sample preparation, chiral gas chromatography, and high-resolution mass spectrometry ensures high selectivity and accurate mass confirmation, which are essential for reliable analytical results in research, clinical, and drug development settings. The provided protocols and data serve as a valuable resource for laboratories involved in the analysis of persistent organic pollutants.

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## References

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- 2. Analysing organochlorine pesticides in strawberry jams using GC-ECD, GC-MS/MS and QuEChERS sample preparation - PubMed [pubmed.ncbi.nlm.nih.gov]
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